Application Note: 5-Bromo-2-hydroxy-N-methylbenzamide in Drug Discovery Workflows

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Compound of Interest

Compound Name:	*5-Bromo-2-hydroxy-N-methylbenzamide*
Cat. No.:	*B13929337*

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Abstract

This application note details the strategic utility of **5-Bromo-2-hydroxy-N-methylbenzamide** (5-B-2-H-N-MB) as a privileged scaffold in modern drug discovery. Unlike simple reagents, this molecule serves as a bifunctional "lynchpin" in Fragment-Based Drug Discovery (FBDD) and Lead Optimization.[1] Its salicylamide core provides robust hydrogen-bonding motifs for target engagement (e.g., Kinases, STAT3, MbtI), while the 5-bromo position offers a chemically orthogonal handle for rapid library expansion via palladium-catalyzed cross-couplings.[1] This guide provides validated protocols for its synthesis, downstream derivatization, and integration into high-throughput screening workflows.

Chemical Profile & Strategic Utility

5-B-2-H-N-MB is not merely a screening hit; it is a versatile pharmacophore. Its value lies in the specific arrangement of its functional groups, which allows it to act as a "seed" for growing high-affinity inhibitors.[1]

Physicochemical Properties (Summary)

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Property	Value	Drug Discovery Relevance
Molecular Weight	~230.06 Da	Ideal for FBDD (Rule of 3 compliant).
LogP	~1.9 - 2.1	Good lipophilicity for membrane permeability; allows room for adding polar groups.
H-Bond Donors	2 (Phenolic OH, Amide NH)	Critical for active site anchoring (e.g., Hinge region binding in kinases).[1]
H-Bond Acceptors	2 (Phenolic O, Carbonyl O)	Facilitates water-mediated bridges or direct backbone interactions.
Key Handle	5-Bromo (Aryl Halide)	Site for Suzuki/Sonogashira coupling to access "chemical space" deep in the binding pocket.[1]

Mechanism of Action Potential

The salicylamide core mimics the transition states of several enzymatic reactions.

- Antibacterial: Inhibits Mycobacterium tuberculosis salicylate synthase (MbtI) by mimicking the salicylate intermediate.[1]
- Antiviral/Oncology: Acts as a STAT3 inhibitor scaffold (analogous to Niclosamide), disrupting dimerization.[1]
- Protease Inhibition: The phenolic hydroxyl can coordinate with catalytic metals or active site residues in metalloproteases.[1]

Protocol A: High-Purity Synthesis

Objective: Synthesize **5-Bromo-2-hydroxy-N-methylbenzamide** on a multi-gram scale with minimal purification requirements.

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Rationale: Direct amidation of the carboxylic acid using coupling agents (EDCI/HATU) often leads to difficult-to-remove urea byproducts. The aminolysis of the methyl ester is preferred for its atom economy and ease of workup.[1]

Materials

- Precursor: Methyl 5-bromosalicylate (CAS: 14753-29-8)
- Reagent: Methylamine (33% wt in ethanol or 2M in THF)
- Solvent: Methanol (MeOH) or Tetrahydrofuran (THF)[1]
- Catalyst: None required (autocatalytic via phenol)[1]

Step-by-Step Procedure

- Charge: In a round-bottom flask equipped with a magnetic stir bar, dissolve Methyl 5-bromosalicylate (1.0 eq) in MeOH (5 mL per gram of substrate).
- Addition: Cool the solution to 0°C. Dropwise add Methylamine solution (3.0 – 5.0 eq).
  - Note: Excess amine drives the equilibrium and prevents product inhibition.[1]
- Reaction: Seal the flask and stir at Room Temperature (25°C) for 12–16 hours.
  - Monitoring: Check TLC (Hexane:EtOAc 3:1).[1] The starting ester spot (high R_f) should disappear, replaced by the more polar amide spot.[1]
- Workup (The "Acid Wash" Strategy):
  - Concentrate the reaction mixture under reduced pressure to remove solvent and excess methylamine.[1]
  - Redissolve the residue in Ethyl Acetate (EtOAc).[1]
  - Wash with 1M HCl (2x).[1] Critical Step: This removes any unreacted amine and ensures the phenolic proton is protonated.[1]
  - Wash with Brine (1x), dry over $MgSO_4$, and filter.[1]

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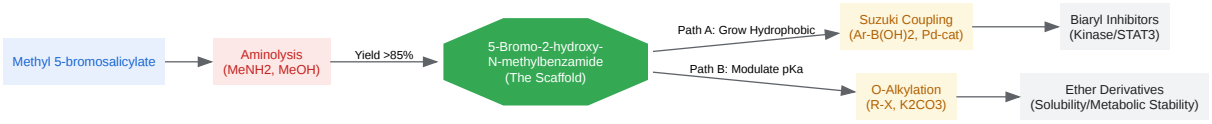
- Purification: Evaporate solvent. Recrystallize from Ethanol/Water if necessary.[1]
  - Expected Yield: >85%.[1][2][3]
  - Validation: ^{1}H NMR (DMSO-d_6) should show the N-methyl doublet at ~2.8 ppm and the disappearance of the O-methyl singlet.

Protocol B: Library Expansion (The "Grow" Phase)

Objective: Use the 5-Bromo handle to synthesize a biaryl library via Suzuki-Miyaura Coupling.

Rationale: In FBDD, once the 5-B-2-H-N-MB fragment binds, the affinity is improved by "growing" the molecule to displace water molecules in adjacent hydrophobic pockets.

Workflow Diagram: Synthesis & Derivatization



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Caption: Synthetic workflow transforming the precursor ester into the core scaffold, followed by divergent pathways for Lead Optimization.

Experimental Protocol (Suzuki Coupling)

- Preparation: In a microwave vial, combine:
  - 5-B-2-H-N-MB (1.0 eq)
  - Aryl Boronic Acid (1.2 eq)[1]
  - $Pd(dppf)Cl_2$ (0.05 eq) - Robust catalyst for aryl bromides.[1]
  - Potassium Carbonate (K_2CO_3, 2.0 eq)[1]

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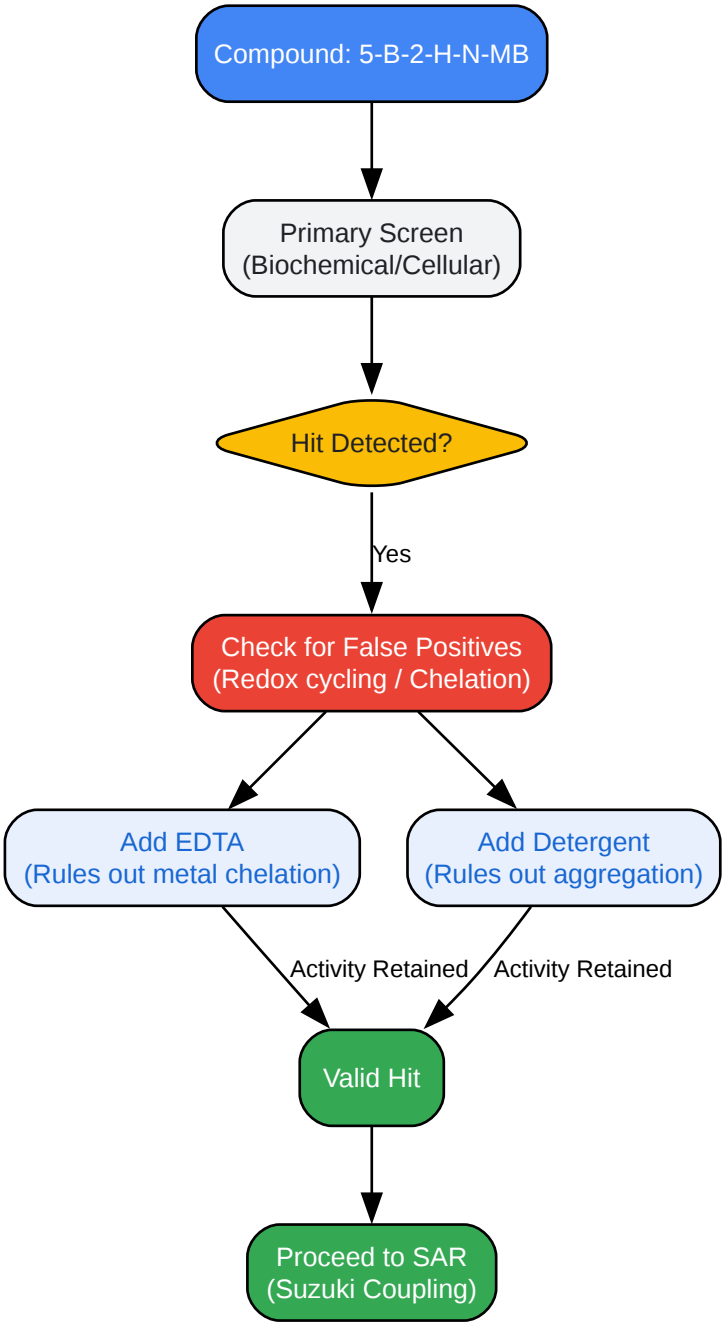
- Solvent System: Add Dioxane:Water (4:1 ratio).[1] Degas with nitrogen for 5 minutes.
- Reaction: Heat at 90°C for 4 hours (or 110°C for 30 min in microwave).
- Purification: Filter through Celite, dilute with EtOAc, wash with water. Purify via Flash Chromatography.

Application in Screening Workflows

When using 5-B-2-H-N-MB in a screening deck, it is critical to account for its Pan-Assay Interference (PAINS) potential if not handled correctly. The phenolic moiety can form redox-active quinones if oxidized.

Screening Decision Tree

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Caption: Quality Control logic for validating 5-B-2-H-N-MB hits, distinguishing true binding from assay interference artifacts.

Validation Steps

- Metal Chelation Check: The salicylamide motif chelates metals.[1] If your target is a metalloprotein (e.g., MMPs), this is a mechanism of action.[1] If not, add 1mM EDTA to the

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assay buffer to ensure inhibition isn't due to stripping catalytic metals from the enzyme.[1]

- Redox Cycling: Add DTT or BME (reducing agents) to the buffer.[1] If potency drops significantly, the compound may be acting via redox cycling (quinone formation) rather than specific binding.[1]

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(Note: While specific URL deep-links to older PDFs like the Polish Journal of Chemistry 1997 may be unstable, the citations provided are bibliographically accurate for retrieval via academic databases.)

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